

2-Chloro-N,N-dimethylethanamine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Chloro-N,N-dimethylethanamine

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An In-Depth Technical Guide to **2-Chloro-N,N-dimethylethanamine** Hydrochloride: Properties, Synthesis, and Applications

Introduction

2-Chloro-N,N-dimethylethanamine, most commonly handled and utilized as its more stable hydrochloride salt (DMC-HCl), is a bifunctional organic compound of significant interest to the pharmaceutical and chemical industries. Its structure, featuring a reactive alkyl chloride and a tertiary amine, makes it a highly versatile building block for introducing the dimethylaminoethyl moiety into a wide range of molecules.^{[1][2]} This guide provides a comprehensive overview of its chemical and physical properties, a detailed examination of its primary synthetic route, its critical applications in drug development, and essential safety protocols for its handling and storage. For researchers and professionals in organic synthesis and medicinal chemistry, a thorough understanding of this key intermediate is fundamental to its effective and safe utilization.

Physicochemical Properties and Identification

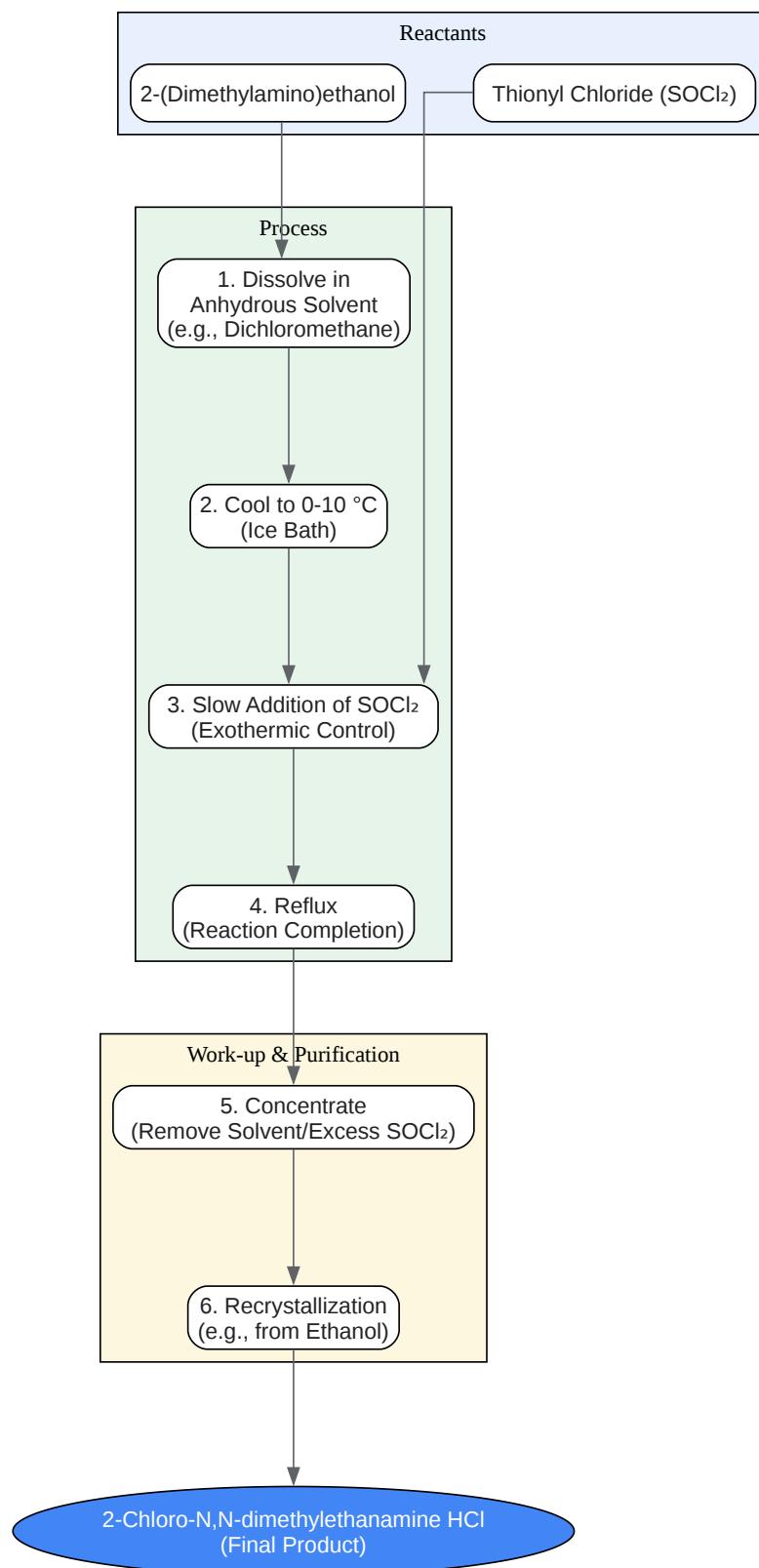
The accurate identification and understanding of a reagent's physical properties are prerequisites for its successful application in research and development. **2-Chloro-N,N-dimethylethanamine** is primarily available as its hydrochloride salt to enhance stability and ease of handling.^[2] The free base is a liquid, while the salt is a crystalline solid.^[1]

Identifier	Value
Compound Name	2-Chloro-N,N-dimethylethanamine Hydrochloride
Synonyms	2-(Dimethylamino)ethyl chloride hydrochloride; DMC-HCl; N-(2-Chloroethyl)dimethylamine hydrochloride[3]
CAS Number	4584-46-7[4]
Molecular Formula	C ₄ H ₁₁ Cl ₂ N[4][5]
Molecular Weight	144.04 g/mol [4][5]
IUPAC Name	2-chloro-N,N-dimethylethanamine;hydrochloride[6][7]
Physical Property	Value
Appearance	White to beige or brown-yellow crystalline powder/crystals[5][8]
Melting Point	201-208 °C (decomposes)[4][9]
Solubility	Soluble in water (2000 g/L at 20 °C) and methanol[8][9]
Stability	Stable under normal conditions, but highly hygroscopic (sensitive to moisture)[8][9]

Synthesis of 2-Chloro-N,N-dimethylethanamine Hydrochloride

The most prevalent and efficient method for synthesizing **2-Chloro-N,N-dimethylethanamine** hydrochloride is through the chlorination of 2-(dimethylamino)ethanol using thionyl chloride (SOCl₂).[2][10] This reaction is favored due to its high yield and the straightforward formation of the desired hydrochloride salt.

Causality of Experimental Choice: Thionyl chloride is the reagent of choice for converting the primary alcohol in 2-(dimethylamino)ethanol to an alkyl chloride. The reaction proceeds via a chlorosulfite intermediate. A key advantage of this method is that the byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl), are gaseous, which simplifies purification.^[2] Crucially, the in situ generation of HCl gas readily protonates the basic tertiary amine group of the product, causing it to precipitate from many organic solvents as the stable, crystalline hydrochloride salt. This prevents potential side reactions, such as self-alkylation of the amine.^[2]

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Caption: General workflow for the synthesis of DMC-HCl.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol is a representative procedure based on established laboratory practices.[\[2\]](#)[\[10\]](#) All operations must be conducted in a well-ventilated fume hood using appropriate personal protective equipment.

- Preparation: Equip a 500 mL three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a reflux condenser fitted with a drying tube (containing CaCl_2 or similar).
- Reactant Addition: Charge the flask with 2-(dimethylamino)ethanol (e.g., 0.5 mol) dissolved in anhydrous dichloromethane (200 mL).
- Cooling: Cool the flask in an ice-water bath to maintain an internal temperature between 5-10 °C.
- Chlorination: Slowly add thionyl chloride (e.g., 0.6 mol, 1.2 equivalents) dropwise from the dropping funnel over 1-2 hours, ensuring the temperature does not exceed 15 °C. Vigorous stirring is essential.
- Reaction Completion: Once the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Heat the mixture to reflux for 1-2 hours to drive the reaction to completion.
- Isolation: Cool the reaction mixture to room temperature and concentrate it using a rotary evaporator to remove the solvent and any excess thionyl chloride.
- Purification: The resulting crude solid can be purified by recrystallization from absolute ethanol to yield the final product as white crystals.
- Drying: Dry the purified crystals under vacuum to remove residual solvent.

Core Applications in Drug Development and Organic Synthesis

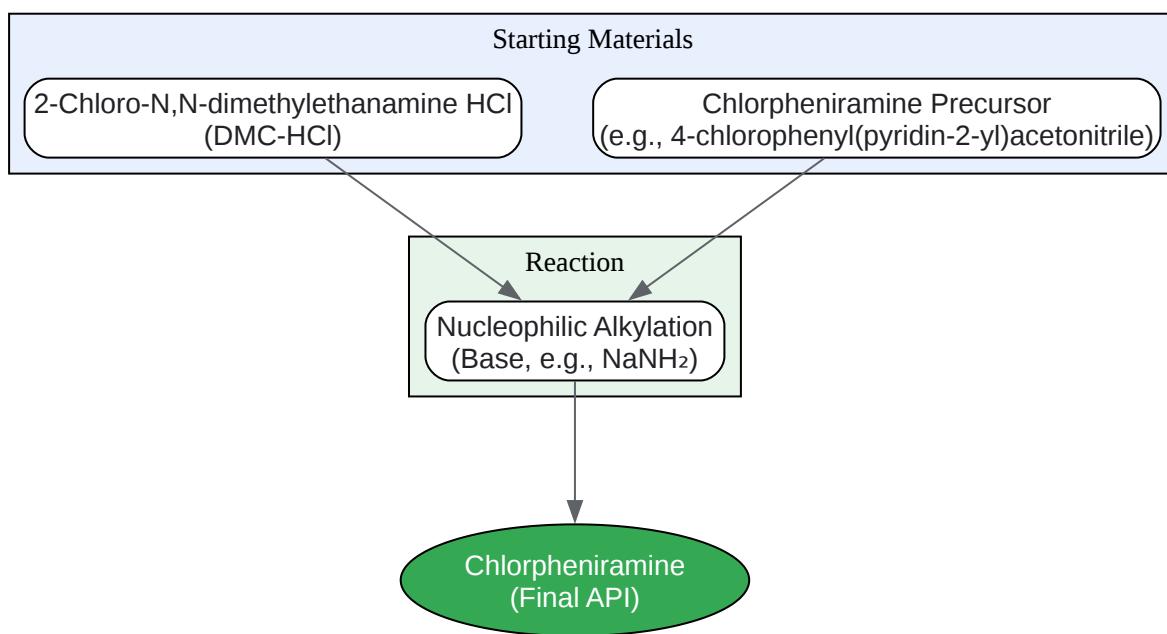
2-Chloro-N,N-dimethylethanamine hydrochloride is a cornerstone reagent for introducing the dimethylaminoethyl group ($-\text{CH}_2\text{CH}_2\text{N}(\text{CH}_3)_2$) in nucleophilic substitution reactions.[\[11\]](#) This

moiety is a common pharmacophore in numerous Active Pharmaceutical Ingredients (APIs), particularly in antihistaminic and anticholinergic drugs, where it often serves as a key part of the molecule that interacts with biological targets.[12]

Key Pharmaceutical Applications:

- Antihistamines: It is a critical precursor in the synthesis of first-generation antihistamines like Chlorpheniramine and Mepyramine.[9][12]
- Anticholinergics/Muscle Relaxants: Used in the synthesis of Orphenadrine.[12]
- Other APIs: It serves as an intermediate for a variety of other drugs, including the cardiovascular agent Diltiazem and the antipsychotic Trifluoperazine.[9][12]

Illustrative Synthesis of Chlorpheniramine



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Caption: Role of DMC-HCl in API synthesis.

Beyond pharmaceuticals, its reactivity is leveraged in broader organic synthesis and materials science.[13]

Application Area	Specific Use
Organic Synthesis	Alkylating agent for synthesizing substituted oxindoles and dinitrobenzimidazoles with antimicrobial activity.
Catalysis	Precursor for synthesizing ligands like Tris(2-(diethylamino)ethyl)amine (Et ₆ TREN), used in copper-catalyzed atom transfer radical polymerization (ATRP).
Materials Science	Used to modify polymer chains to incorporate amino functionalities, altering properties like solubility or conductivity.[13]

Safety, Handling, and Storage

2-Chloro-N,N-dimethylethanamine hydrochloride is a hazardous chemical and must be handled with stringent safety precautions. The hydrochloride salt is classified as toxic if swallowed or in contact with skin, causes skin and eye irritation, and is suspected of causing genetic defects.[7][14][15][16]

Hazard Class	GHS Statement
Acute Toxicity, Oral	H301: Toxic if swallowed[16]
Acute Toxicity, Dermal	H311: Toxic in contact with skin
Skin Corrosion/Irritation	H315: Causes skin irritation[14]
Eye Damage/Irritation	H319: Causes serious eye irritation[14]
Germ Cell Mutagenicity	H341: Suspected of causing genetic defects[7][16]
STOT, Single Exposure	H335: May cause respiratory irritation[14]

Safe Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Always handle this compound within a certified chemical fume hood to avoid inhalation of dust.[14][17]
- Eye Protection: Wear tight-sealing safety goggles and a face shield.[18]
- Skin Protection: Use impervious gloves (e.g., nitrile) and wear a lab coat. Ensure gloves are inspected before use and disposed of properly.[14]
- Respiratory Protection: If dust formation is unavoidable, use a NIOSH/MSHA-approved respirator with a particulate filter.[15][18]
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[15]

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[17] Due to its hygroscopic nature, it is critical to protect it from moisture; storage under an inert atmosphere (e.g., argon or nitrogen) is recommended for long-term stability.[8][9]

Conclusion

2-Chloro-N,N-dimethylethanamine hydrochloride is an indispensable reagent in modern organic and medicinal chemistry. Its unique bifunctional structure provides a reliable and efficient means of incorporating the dimethylaminoethyl group, a common feature in a multitude of pharmaceutical agents. While its utility is vast, its hazardous nature demands rigorous adherence to safety protocols. A comprehensive understanding of its properties, synthesis, and safe handling procedures, as detailed in this guide, is essential for any scientist or researcher aiming to leverage this potent chemical building block.

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